

Health and Safety Data for Handling 4,4'-Biphenyldicarbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4,4'-BIPHENYLDICARBONITRILE

Cat. No.: B073637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data for **4,4'-biphenyldicarbonitrile** (CAS No. 1591-30-6). The information is compiled from safety data sheets, and toxicological information on related compounds. This document is intended to provide guidance for the safe handling and use of this compound in a laboratory setting.

Hazard Identification and Classification

4,4'-Biphenyldicarbonitrile is classified as a hazardous substance. The primary hazards are related to its acute toxicity upon ingestion, skin contact, or inhalation.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4,4'-biphenyldicarbonitrile** is provided below.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₈ N ₂	[2]
Molecular Weight	204.23 g/mol	[1][2]
Appearance	White to Amber powder/crystal	[3]
Melting Point	236-240 °C	[2]
Water Solubility	Insoluble	[2]

Toxicological Data

The toxicological properties of **4,4'-biphenyldicarbonitrile** have not been fully investigated. The available acute toxicity data is summarized below.

Table 3: Acute Toxicity Data

Test	Route	Species	Value	Source
LD50	Intraperitoneal	Mouse	75 mg/kg	[2]

Note: Detailed experimental protocols for the above-cited study are not publicly available. General OECD guidelines for such tests are provided in the Experimental Protocols section.

Handling and Safety Precautions

Due to its hazardous nature, strict safety protocols should be followed when handling **4,4'-biphenyldicarbonitrile**.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound.

Table 4: Recommended Personal Protective Equipment

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times in the laboratory. A face shield provides an additional layer of protection against splashes and aerosols.
Skin Protection	Disposable Nitrile Gloves	Double-gloving is recommended. Gloves should be changed frequently and immediately if contaminated.
Lab Coat or Gown	A disposable, long-sleeved gown that closes in the back is required to prevent contamination of personal clothing.	
Respiratory Protection	N95 Respirator or Higher	A properly fit-tested N95 respirator is the minimum requirement when handling the powder form to avoid inhalation.

Engineering Controls

- Work with **4,4'-biphenyldicarbonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Measures should be in place to prevent the generation of dust.

General Hygiene Practices

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

First Aid Measures

In case of exposure, immediate action is crucial.

Table 5: First Aid Procedures

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do not induce vomiting.

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **4,4'-biphenyldicarbonitrile** are not available in the public domain. However, standardized OECD guidelines are typically followed for such assessments. Below are generalized methodologies for key toxicological experiments.

Acute Oral Toxicity (LD50) - (Based on OECD Guideline 425)

- Principle: The Up-and-Down Procedure (UDP) is a sequential dosing method that uses a small number of animals to estimate the LD50.

- **Animals:** Typically, a single sex (usually females) of a rodent species (e.g., rats or mice) is used. Animals are young, healthy adults.
- **Housing and Feeding:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycle. They are fasted before administration of the test substance.
- **Dose Administration:** The substance is administered orally by gavage in a single dose. The initial dose is selected based on available information, and subsequent doses are adjusted up or down depending on the outcome for the previous animal.
- **Observations:** Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days. Body weight is recorded weekly.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the pattern of survivals and deaths.

In Vitro Cytotoxicity Assay (MTT Assay)

- **Principle:** The MTT assay is a colorimetric assay that measures the reduction of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) by mitochondrial dehydrogenases in viable cells to form a purple formazan product.
- **Cell Culture:** A suitable cell line is cultured in 96-well plates until a confluent monolayer is formed.
- **Compound Exposure:** The cells are treated with various concentrations of **4,4'-biphenyldicarbonitrile** dissolved in a suitable solvent (e.g., DMSO) and incubated for a defined period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, the MTT reagent is added to each well, and the plates are incubated for a few hours to allow for formazan crystal formation.
- **Solubilization and Measurement:** A solubilizing agent (e.g., DMSO or an acidic isopropanol solution) is added to dissolve the formazan crystals. The absorbance of the resulting purple solution is measured using a microplate reader at a specific wavelength (usually around 570 nm).

- **Data Analysis:** The absorbance values are proportional to the number of viable cells. The percentage of cell viability is calculated relative to untreated control cells, and the IC50 (the concentration that inhibits 50% of cell growth) is determined.

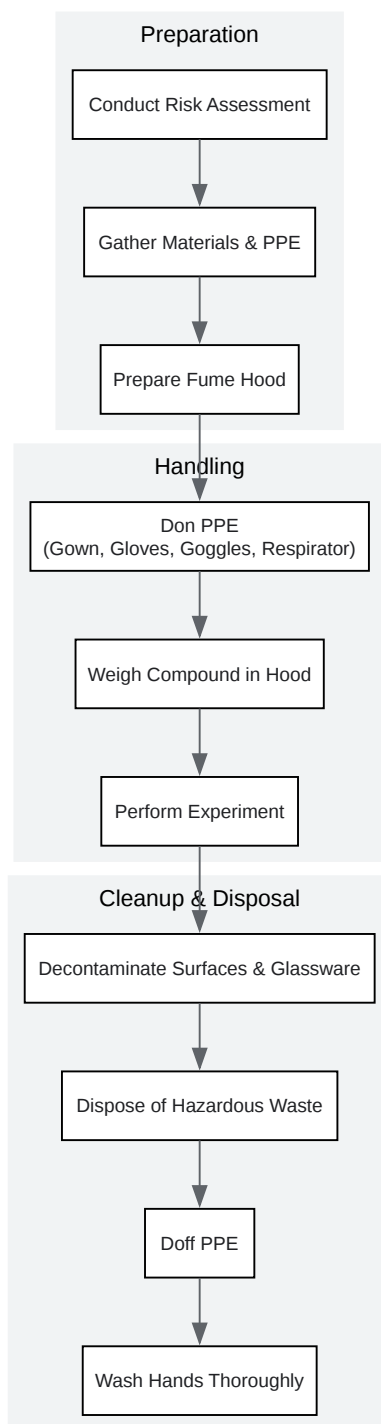
Bacterial Reverse Mutation Test (Ames Test) - (Based on OECD Guideline 471)

- **Principle:** This test uses several strains of *Salmonella typhimurium* and *Escherichia coli* with mutations in genes involved in histidine or tryptophan synthesis, respectively. The test evaluates the ability of a chemical to cause reverse mutations (reversions) that restore the functional capability of the bacteria to synthesize the required amino acid.
- **Test Strains:** A set of tester strains with different types of mutations is used to detect various types of mutagens.
- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix), which is a liver homogenate, to mimic the metabolic processes in mammals.
- **Procedure:** The tester strains are exposed to various concentrations of **4,4'-biphenyldicarbonitrile** in the presence and absence of S9 mix. The mixture is then plated on a minimal agar medium lacking the specific amino acid.
- **Incubation and Scoring:** The plates are incubated for 48-72 hours. The number of revertant colonies (colonies that have undergone a reverse mutation and can now grow on the minimal medium) is counted for each concentration.
- **Data Analysis:** A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.

Visualizations

Laboratory Workflow for Handling 4,4'-Biphenyldicarbonitrile

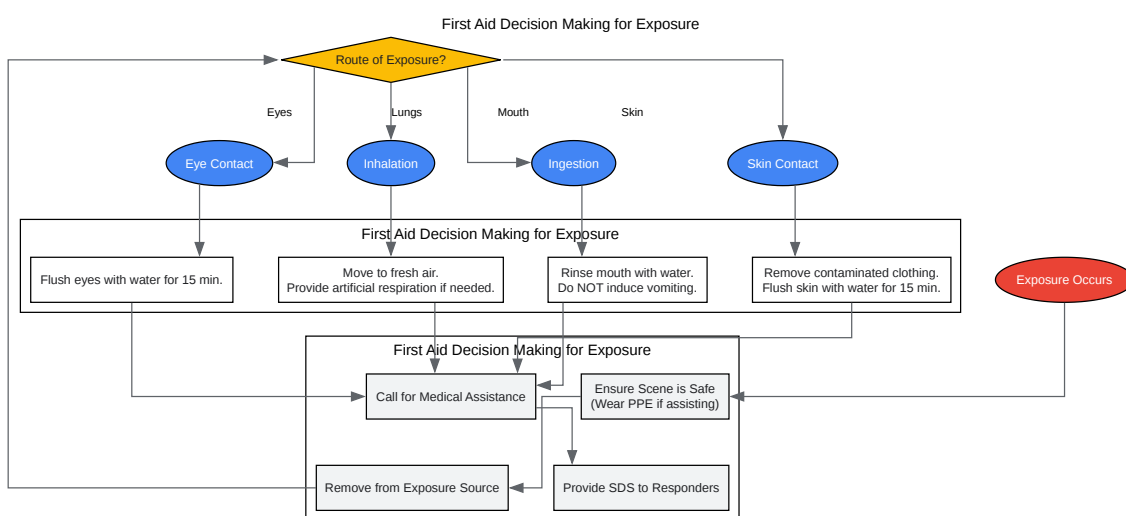
General Laboratory Workflow for Handling 4,4'-Biphenyldicarbonitrile



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Caption: Workflow for handling **4,4'-biphenyldicarbonitrile**.

First Aid Decision Making for Exposure

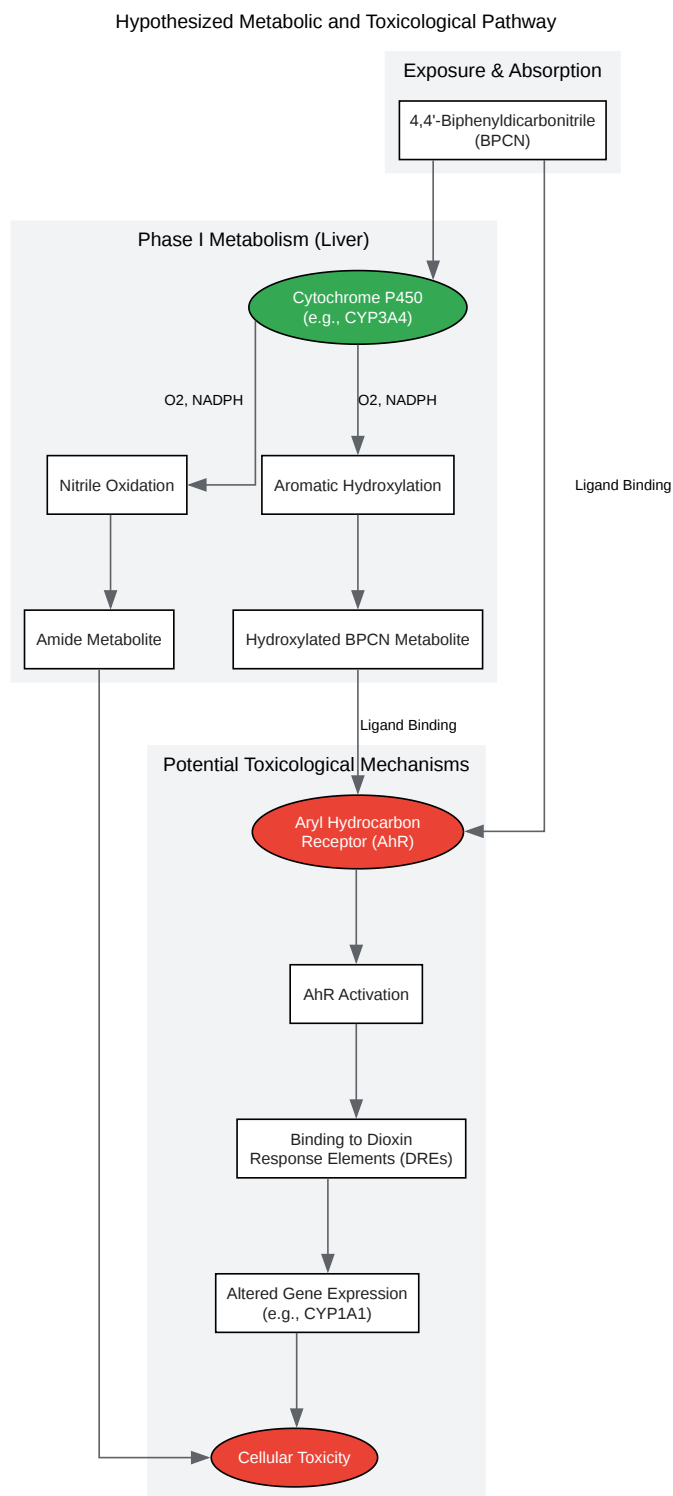


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Caption: First aid decision making for exposure.

Hypothesized Metabolic and Toxicological Pathway

Disclaimer: The following pathway is hypothesized based on the metabolism of related biphenyl and nitrile compounds, as no specific studies on **4,4'-biphenyldicarbonitrile** were found.



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Caption: Hypothesized metabolic and toxicological pathway.

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